

BAY-1895344: A Potent and Selective Chemical Probe for ATR Function

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Compound of Interest

Compound Name: BAY-184
Cat. No.: B15543705

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of BAY-1895344 (Elimusertib), a highly potent and selective Ataxia Telangiectasia and Rad3-related (ATR) kinase inhibitor, with other widely used ATR inhibitors. ATR is a critical regulator of the DNA damage response (DDR), making it a prime target for cancer therapy, particularly in tumors with existing DNA repair deficiencies.^{[1][2]} This document summarizes key experimental data, details methodologies for crucial experiments, and presents signaling pathways and workflows to facilitate informed decisions in research and drug development.

Performance Comparison of ATR Inhibitors

BAY-1895344 stands out for its high potency and selectivity for ATR. The following tables summarize its performance in biochemical and cellular assays compared to other known ATR inhibitors such as AZD6738 (Ceralasertib) and VE-822 (Berzosertib/M6620).

Table 1: Biochemical Potency and Kinase Selectivity

Compound	Target Kinase	IC50 (nM)	Selectivity vs. ATM (Fold)	Selectivity vs. DNA-PK (Fold)	Selectivity vs. mTOR (Fold)
BAY-1895344	ATR	7[3][4]	~203[4]	~47[4]	>60[5]
AZD6738	ATR	1[6]	>1000	>1000	~8[7]
VE-822	ATR	19 (in HT29 cells)[6]	>100	>100	-

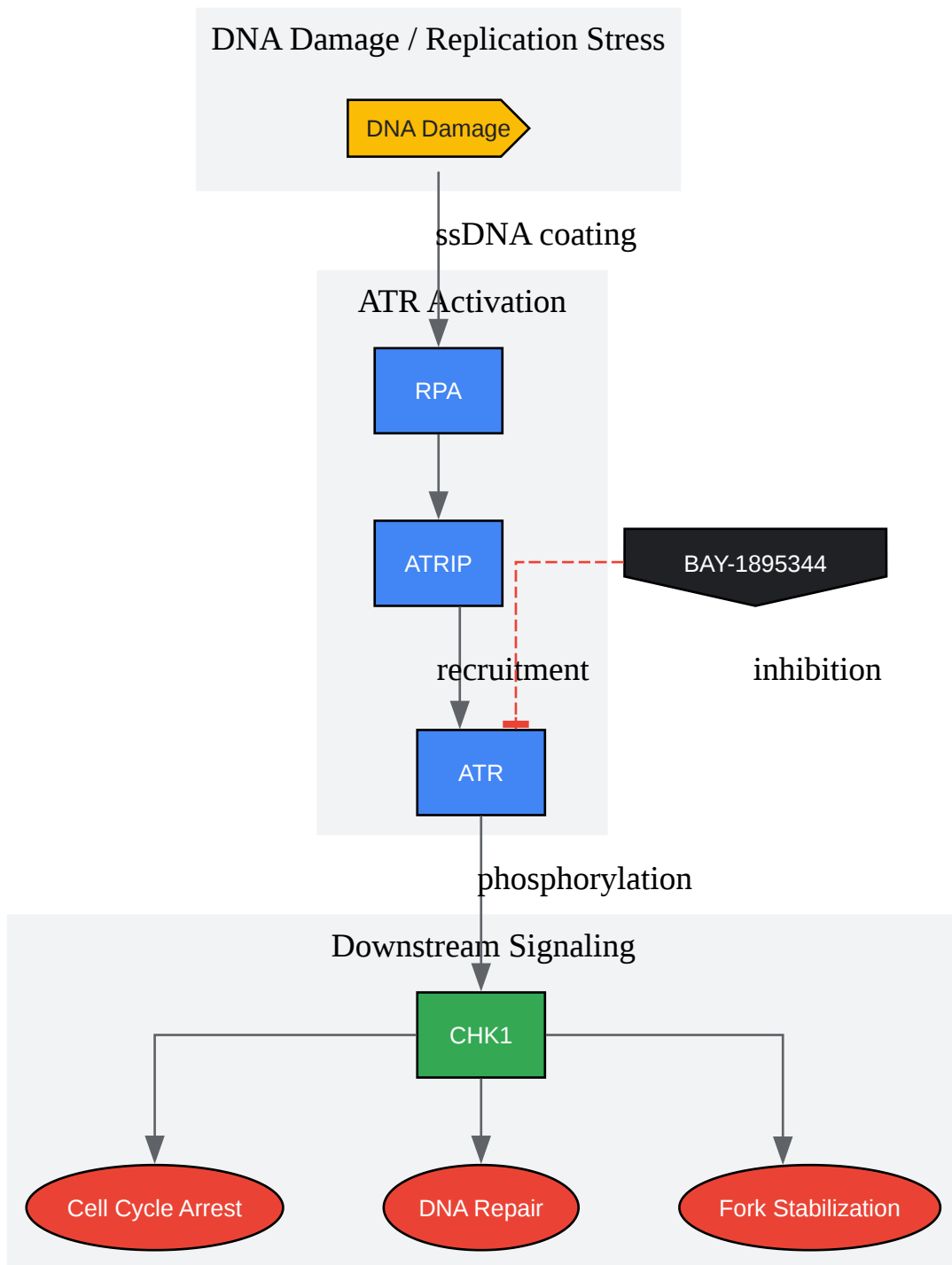
Data compiled from multiple sources, and experimental conditions may vary.

Table 2: Cellular Activity and Antiproliferative Effects

Compound	Cell Line	Assay	IC50 (nM)
BAY-1895344	HT-29 (human colorectal)	γH2AX Inhibition	36[5][8]
BAY-1895344	SU-DHL-8 (human B-cell lymphoma)	Antiproliferative	9[4]
BAY-1895344	LoVo (human colorectal)	Antiproliferative	71[4]
BAY-1895344	GRANTA-519 (human mantle cell lymphoma)	Antiproliferative	30[5]
AZD6738	GRANTA-519 (human mantle cell lymphoma)	Antiproliferative	1000[5]
VE-822 (M6620)	GRANTA-519 (human mantle cell lymphoma)	Antiproliferative	75[5]

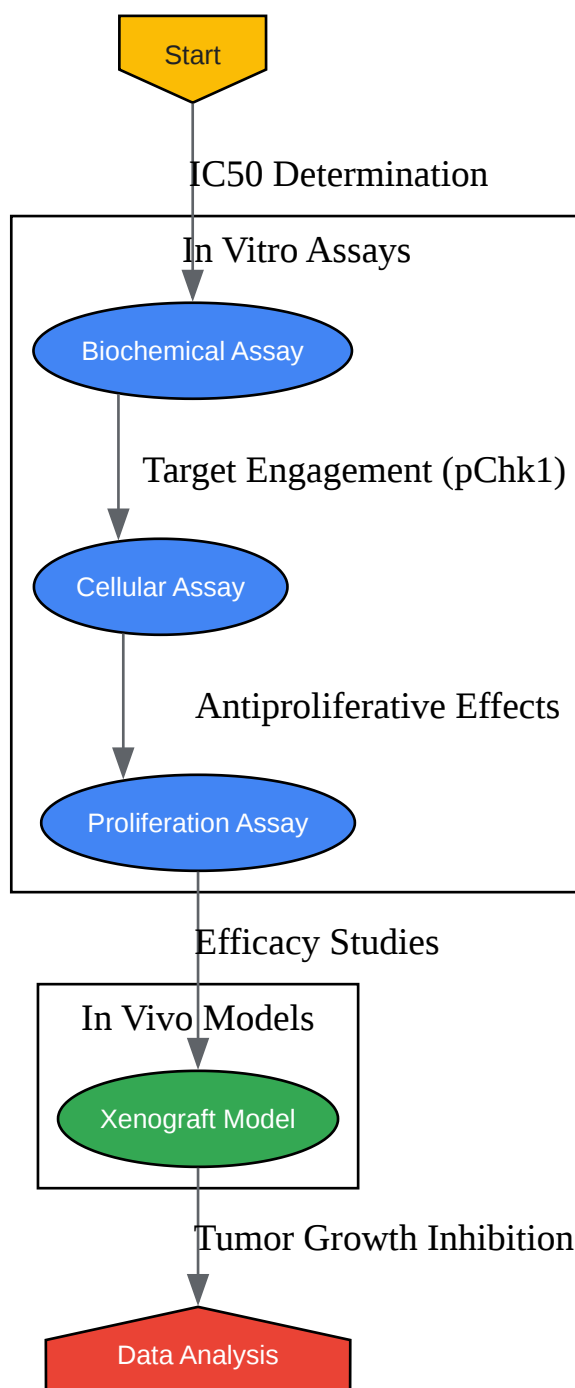
Signaling Pathways and Experimental Workflows

Visual representations of the ATR signaling pathway and common experimental workflows are provided below to enhance understanding.



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ATR Signaling Pathway and Inhibition by BAY-1895344



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References

- [1. The Novel ATR Inhibitor BAY 1895344 Is Efficacious as Monotherapy and Combined with DNA Damage-Inducing or Repair-Compromising Therapies in Preclinical Cancer Models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. First-in-human trial of the ATR inhibitor BAY 1895344 shows promising antitumour activity - BJMO \[bjmo.be\]](#)
- [3. selleckchem.com \[selleckchem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. aacrjournals.org \[aacrjournals.org\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. selleckchem.com \[selleckchem.com\]](#)
- [8. aacrjournals.org \[aacrjournals.org\]](#)
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